

Ethyl Propyl Ether: A Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl propyl ether

Cat. No.: B1330382

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for **ethyl propyl ether** (CAS No. 628-32-0). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on clear data presentation, detailed experimental methodologies, and visual representations of key safety protocols and information.

Chemical Identification and Physical Properties

Ethyl propyl ether is a colorless, volatile liquid with a characteristic ether-like odor.^{[1][2][3]} It is less dense than water, and its vapors are heavier than air, posing a potential hazard in poorly ventilated or low-lying areas.^{[1][2][3]}

Table 1: Chemical Identifiers and Names

Identifier	Value
CAS Number	628-32-0 ^[4]
Molecular Formula	C5H12O ^[4]
Synonyms	1-Ethoxypropane, Ethyl n-propyl ether, Propyl ethyl ether ^[1]

| UN Number | 2615[2] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	88.15 g/mol [2]
Appearance	Colorless liquid with an ether-like odor[2][3]
Boiling Point	63.2 °C[5]
Melting Point	-127.5 °C[5]
Flash Point	< -20°C (< -4°F)[1][5]
Vapor Pressure	180.59 mmHg[5]
Density	0.7330 g/cm³ at 20 °C[5]
Solubility in Water	Soluble[1]

| Vapor Density | Heavier than air[2][3] |

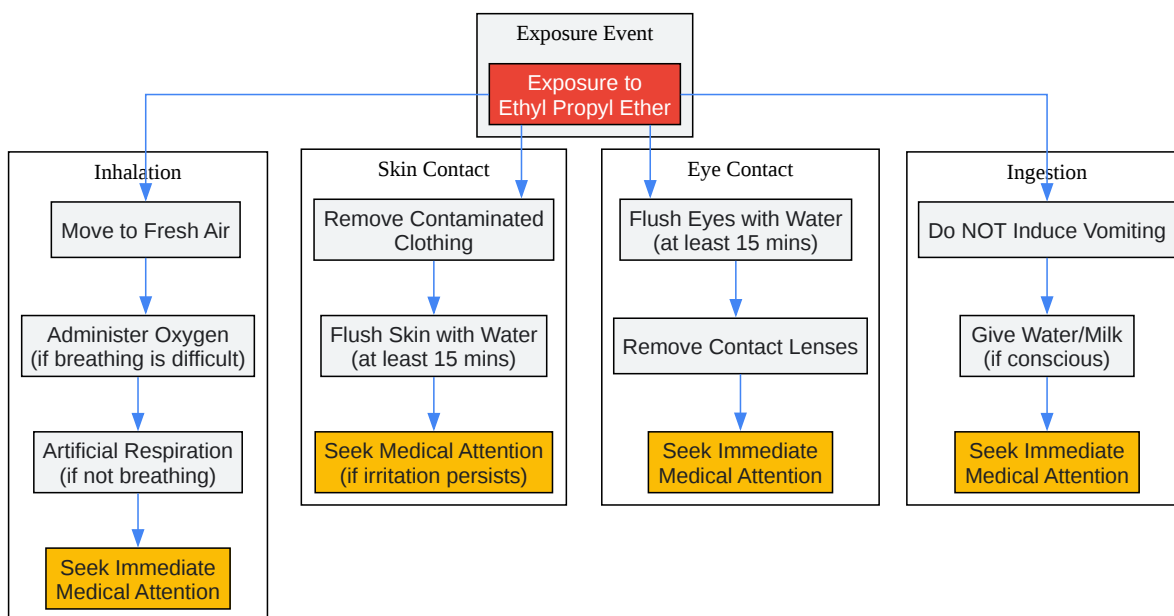
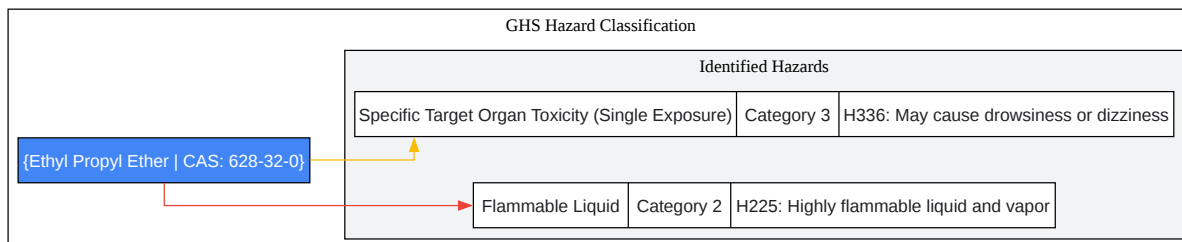
Hazard Identification and GHS Classification

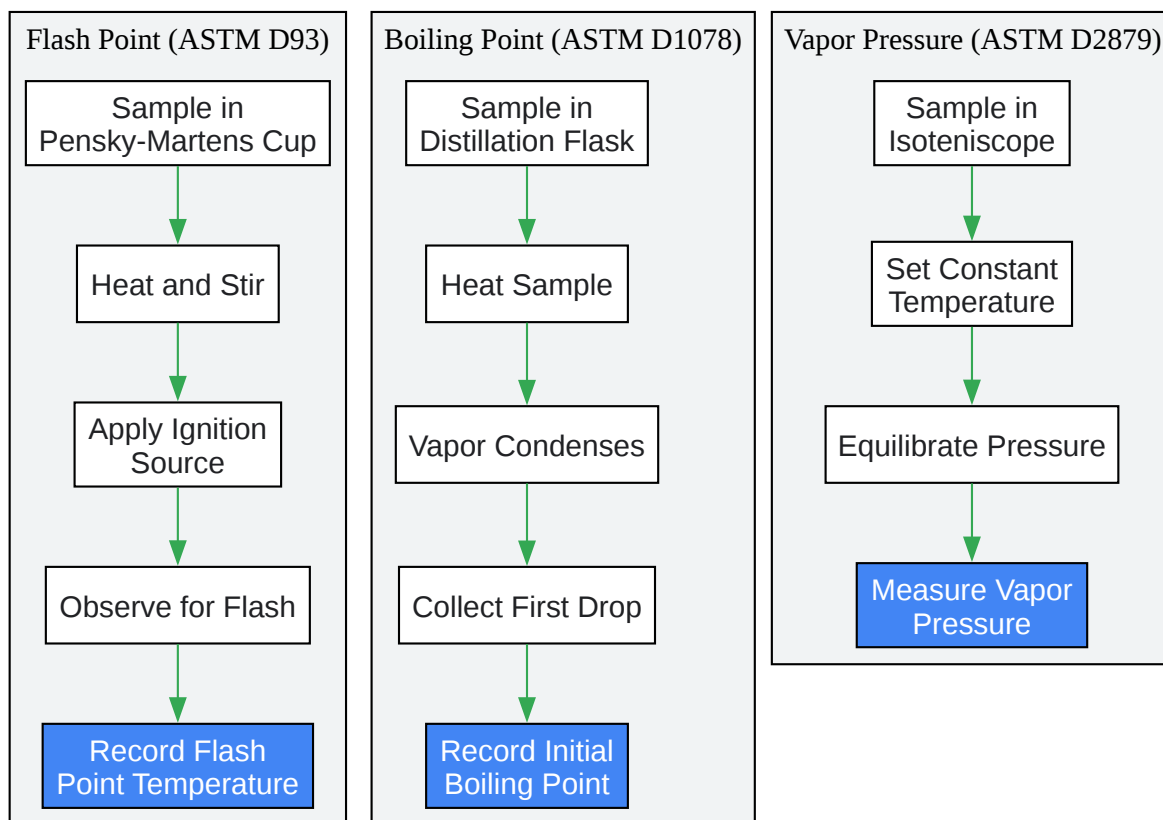
Ethyl propyl ether is classified as a highly flammable liquid and vapor. It may also cause drowsiness or dizziness. While specific data on oral and dermal toxicity for **ethyl propyl ether** is limited, it is prudent to handle it with care, considering the potential for irritation.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[2]

| Specific target organ toxicity — Single exposure (Narcotic effects) | 3 | H336: May cause drowsiness or dizziness[2] |





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References

- 1. store.astm.org [store.astm.org]
- 2. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 3. ASTM D2879 - [eralytics](https://eralytics.com) [eralytics.com]

- 4. store.astm.org [store.astm.org]
- 5. ehs.yale.edu [ehs.yale.edu]
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Address: 3281 E Guasti Rd

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